

Physical and chemical properties of Rauvoyunine C

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Compound of Interest

Compound Name: Rauvoyunine C

Cat. No.: B12322443

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Rauvoyunine C: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Rauvoyunine C**, a picraline-type indole alkaloid. The information is curated for professionals in research, and drug development.

Physicochemical Properties

Rauvoyunine C is a natural product isolated from the aerial parts of *Rauvolfia yunnanensis*, a plant indigenous to southwestern China.[1] It is classified as a picraline-type indole alkaloid.[1] The fundamental physicochemical properties of **Rauvoyunine C** are summarized in the table below.

Property	Value	Source
CAS Number	1211543-01-9	[2]
Molecular Formula	C ₃₂ H ₃₆ N ₂ O ₉	
Molecular Weight	592.7 g/mol	
Appearance	Amorphous powder	
Melting Point	173-175 °C (from acetone)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	
Storage Temperature	-20°C	

Chemical Structure and Identification

The structure of **Rauvoyunine C** was determined to be 11-methoxyburnamine-17-O-3',4',5'-trimethoxybenzoate through extensive spectroscopic analysis, including High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

Synonyms:

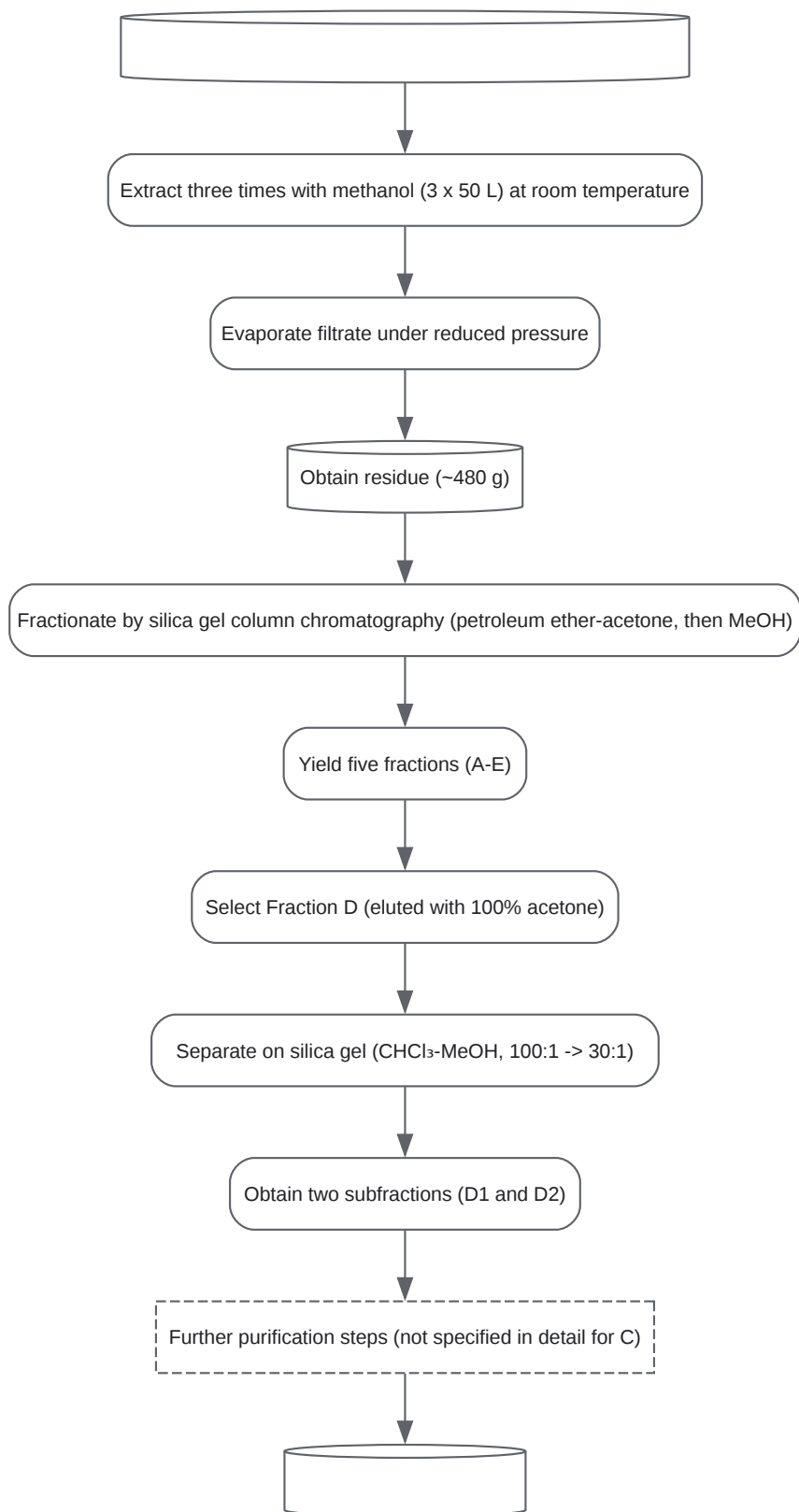
- 11-Methoxyburnamine 17-O-3',4',5'-trimethoxybenzoate
- IntermedinC

Experimental Protocols

Extraction and Isolation of Rauvoyunine C

The following protocol describes the extraction and isolation of **Rauvoyunine C** from the aerial parts of *Rauvolfia yunnanensis*.

Experimental Workflow for **Rauvoyunine C** Isolation



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Isolation workflow for **Rauvogyunine C**.

Methodology:

- **Extraction:** The air-dried and powdered aerial parts of *R. yunnanensis* (6.5 kg) were extracted three times with 50 L of methanol for three days at room temperature.
- **Concentration:** The resulting filtrate was evaporated under reduced pressure to yield a residue of approximately 480 g.
- **Fractionation:** This residue was then fractionated using silica gel (200–300 mesh) column chromatography, eluting with a gradient of petroleum ether-acetone followed by methanol. This process yielded five primary fractions (A–E).
- **Separation:** Fraction D, which was eluted with 100% acetone, underwent further separation on a silica gel column using a chloroform-methanol gradient (from 100:1 to 30:1) to give two subfractions, D1 and D2. **Rauvoyunine C** was isolated from one of these subfractions.

Biological Activity

Rauvoyunine C, along with its counterpart Rauvoyunine B, was evaluated for its in vitro cytotoxicity against a panel of five human tumor cell lines. The assays were conducted using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) method.

Cytotoxicity Data for **Rauvoyunine C**

Cell Line	Cancer Type	IC ₅₀ (μM)	Activity
HL-60	Promyelocytic Leukemia	> 40	Inactive
SMMC-7721	Hepatocellular Carcinoma	> 40	Inactive
A-549	Lung Carcinoma	> 40	Inactive
MCF-7	Breast Adenocarcinoma	> 40	Inactive
SW-480	Colon Adenocarcinoma	> 40	Inactive

The results indicate that **Rauvoyunine C** did not exhibit significant cytotoxic activity against these five cancer cell lines at the concentrations tested. There is currently no available information in the public domain regarding other biological activities or its effects on signaling pathways.

Spectroscopic Data

The elucidation of **Rauvoyunine C**'s structure was accomplished through extensive spectroscopic analysis. While detailed NMR and IR data are not fully reported in the cited literature, High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was used to confirm the molecular formula.

This guide serves as a foundational resource for professionals engaged in the study and development of natural products. Further research is required to explore the full pharmacological potential of **Rauvoyunine C**.

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References

- 1. Three new indole alkaloids from *Rauvolfia yunnanensis* - PMC [pmc.ncbi.nlm.nih.gov]
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